

British Machine Vision Conference Organized by Leading UK Vision Body

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Compound of Interest

Compound Name: *BMVC*

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The British Machine Vision Conference (**BMVC**) is the annual conference of the British Machine Vision Association (BMVA), which organizes the event in collaboration with the Society for Pattern Recognition.[1][2] The BMVA is a key national organization in the UK for individuals and institutions involved in machine vision, image processing, and pattern recognition.[3] Its objectives include promoting knowledge, encouraging practical applications, and facilitating the transfer of research to industry.[3]

While the BMVA is the primary organizing body, each annual conference is managed by a dedicated organizing committee.[4][5] The composition of this committee varies from year to year, drawing on academics and researchers from various institutions.

For instance, the organizing committee for **BMVC** 2025, hosted in Sheffield, includes:

- General Chairs from the University of Sheffield.[4]
- Programme Chairs from several universities including Sheffield, Glasgow, and Lancaster.[4]
- Technical Programme Chairs from the University of Warwick, Queen's University Belfast, and the University of Sheffield.[4]
- Chairs for specific roles such as Workshops, Sponsorship, Industrial/Keynote, Doctoral Consortium, Local Arrangements, Website, Social Media, and Proceedings.[4]

Similarly, the 2022 conference in London had a distinct organizing committee with roles like General Chair (Local), General Chair (Programme), and various Programme Chairs responsible for different aspects of the conference.[5]

The leadership of the BMVA also provides support to the local organizing committees. This includes key officials like the association's Chairman, Treasurer, and Payments Master General.[4][5] This structure ensures both continuity and fresh perspectives for each iteration of the conference.

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References

- 1. The 35th British Machine Vision Conference 2024: Home [bmvc2024.org]
- 2. 10times.com [10times.com]
- 3. The British Machine Vision Association : Home [bmva.org]
- 4. The 36th British Machine Vision Conference 2025: Organisers [bmvc2025.bmva.org]
- 5. The 33rd British Machine Vision Conference 2022: Organisers [bmvc2022.org]
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